GW461484A: Application Notes and Protocols for In Vitro Antifungal Research

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Compound of Interest

Compound Name:	*GW461484A*
Cat. No.:	*B15621813*

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These application notes provide a comprehensive overview of the experimental use of **GW461484A**, a potent kinase inhibitor, for in vitro studies targeting the fungal pathogen Candida albicans. Detailed protocols for key assays are provided to facilitate research into its antifungal properties and mechanism of action.

Introduction

GW461484A is a small molecule inhibitor originally developed as an inhibitor of human p38α mitogen-activated protein kinase. Subsequent research has repurposed it as a valuable tool for antifungal drug discovery. It demonstrates potent activity against Candida albicans by targeting Yck2, a casein kinase 1 (CK1) homolog.[1][2] Inhibition of Yck2 has been shown to enhance the efficacy of existing antifungal drugs, such as echinocandins, making **GW461484A** a significant compound for studying fungal cell wall integrity and morphogenesis pathways.[3][4]

Mechanism of Action

GW461484A exerts its antifungal effect by inhibiting the activity of the serine/threonine kinase Yck2 in Candida albicans. Yck2 is a key regulator of several essential cellular processes,

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including morphogenesis, biofilm formation, and the maintenance of cell wall integrity. By inhibiting Yck2, **GW461484A** disrupts these pathways, leading to impaired fungal growth and increased susceptibility to other antifungal agents.

Quantitative Data Summary

The following tables summarize the key in vitro inhibitory activities of **GW461484A**.

Target	Organism	Assay Type	IC50	Reference
Yck2	Candida albicans	In Vitro Kinase Assay	0.11 µM	[1]
Yck2	Candida albicans	In Vitro Kinase Assay	110 nM	[2]
CK1α	Homo sapiens	In Vitro Kinase Assay	>5 µM	[2]

Table 1: In Vitro Kinase Inhibitory Activity of **GW461484A**.

Organism	Assay Type	Metric	Value	Reference
Candida albicans	Antifungal Susceptibility	MIC80	12.5 µM	[1]

Table 2: In Vitro Antifungal Activity of **GW461484A**.

Signaling Pathway

The signaling pathway affected by **GW461484A** in Candida albicans is centered around the inhibition of Yck2, which plays a crucial role in the cell wall integrity pathway.

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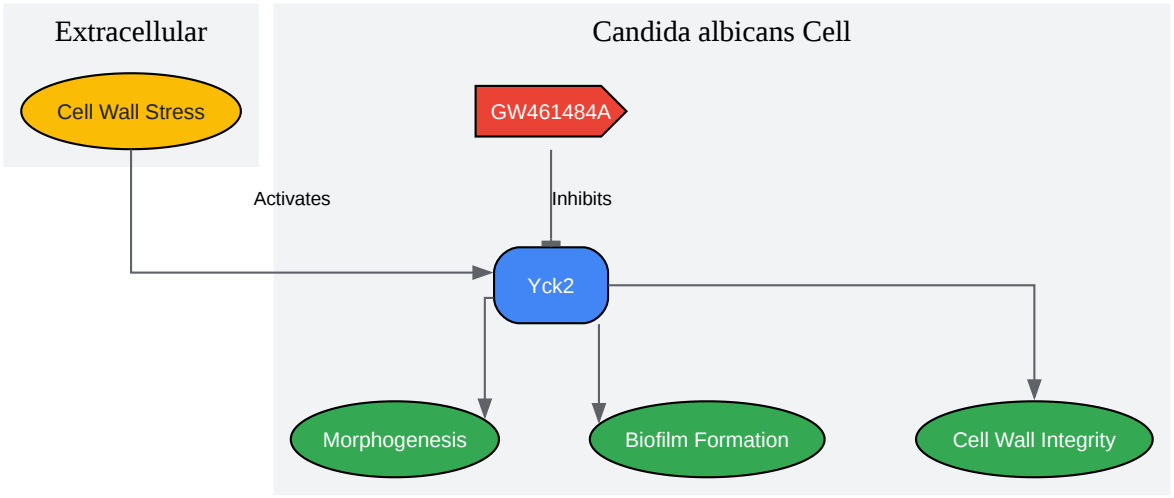

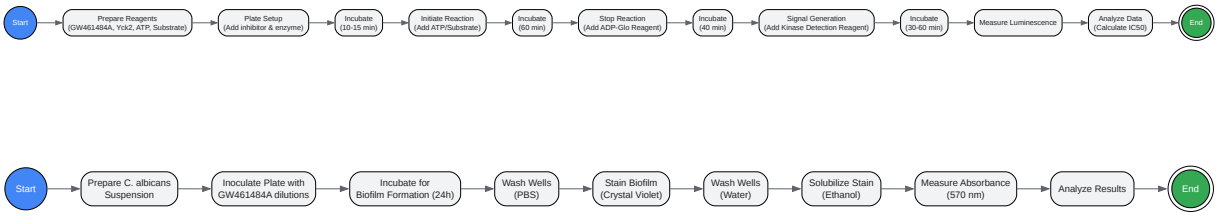

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